Application Notes & Protocols: Methoxyphedrine Hydrochloride Certified Reference Standard

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Compound of Interest

Compound Name:	*Methoxyphedrine Hydrochloride*
CAS No.:	*879665-92-6*
Cat. No.:	*B587853*

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Abstract

This document provides a comprehensive technical guide for the application of **Methoxyphedrine Hydrochloride** (also known as 4-methoxymethcathinone or Methedrone) as a Certified Reference Standard (CRS). It is intended for researchers, analytical scientists, and professionals in forensic laboratories and drug development. This guide details the fundamental importance of using a CRS for ensuring analytical accuracy and outlines detailed, validated protocols for the qualitative and quantitative analysis of Methoxyphedrine. Methodologies for High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS) are presented, emphasizing the causality behind experimental choices to ensure robust and reproducible results.

The Foundational Role of Certified Reference Standards

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In analytical chemistry, the accuracy and reliability of measurements are paramount. A Certified Reference Standard (CRS) is a highly purified and characterized material that serves as a benchmark for quality, precision, and comparison.[1] In forensic toxicology and pharmaceutical analysis, the use of a CRS is indispensable for achieving metrologically traceable results, a requirement for laboratory accreditation under standards like ISO/IEC 17025.[2] These standards are essential for:

- Ensuring Identity, Purity, and Potency: CRMs provide the basis for comparison in analytical tests, confirming the chemical structure and purity of an analyte.[3][4]
- Method Validation and Calibration: They are critical for validating analytical methods and calibrating instruments, ensuring that the data generated is accurate and reproducible.[5][6]
- Regulatory Compliance: Regulatory bodies worldwide, including the United Nations Office on Drugs and Crime (UNODC), mandate robust documentation and traceability for reference materials used in the analysis of controlled substances.[4][7][8]
- Inter-laboratory Consistency: The use of universally recognized CRMs allows for consistency and comparability of results between different laboratories.

The **Methoxyphedrine Hydrochloride** CRS is a material of known purity and identity, accompanied by a certificate of analysis that states its certified property value and associated uncertainty.[2] This certification process involves rigorous testing to establish its chemical structure, purity, and stability, making it the cornerstone of any scientifically valid analytical workflow involving this compound.

Methoxyphedrine Hydrochloride: Compound Overview

Methoxyphedrine (Methedrone) is a synthetic stimulant of the cathinone class, structurally related to amphetamines.[9] As a psychoactive substance, its accurate identification and quantification in seized materials or biological samples are crucial for law enforcement and public health. The hydrochloride salt form enhances the compound's stability and solubility for analytical use.

Chemical and Physical Properties

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A thorough understanding of the analyte's properties is essential for method development. Key identifiers and properties are summarized below.

Property	Value	Reference(s)
IUPAC Name	1-(4-methoxyphenyl)-2-(methylamino)propan-1-one;hydrochloride	[10]
Molecular Formula	$C_{11}H_{16}ClNO_2$	[10]
Molecular Weight	229.70 g/mol	[10]
CAS Number	52988262	[10]
Appearance	Typically a white to off-white crystalline solid	
Solubility	Soluble in water, methanol, and ethanol	

Handling and Preparation of the Certified Reference Standard

Proper handling and storage are critical to maintaining the integrity of the CRS. Always consult the Certificate of Analysis (CoA) provided by the manufacturer for specific storage conditions.

General Workflow for CRS Handling

The following diagram illustrates the critical steps from receiving the CRS to the preparation of working solutions. Adherence to this workflow minimizes the risk of contamination or degradation.



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Caption: Workflow for CRS Handling and Solution Preparation.

Protocol: Preparation of a 1.0 mg/mL Primary Stock Solution

Rationale: This protocol creates a concentrated, accurate primary stock solution from the solid CRS. Using a calibrated analytical balance and Class A volumetric glassware is non-negotiable for ensuring the accuracy of this foundational standard.

- Equilibration: Remove the sealed CRS vial from its storage location (e.g., -20°C freezer) and allow it to equilibrate to room temperature for at least 30 minutes in a desiccator. This prevents condensation from affecting the weight measurement.
- Weighing: Accurately weigh approximately 10 mg of the **Methoxyphedrine Hydrochloride** CRS onto a calibrated analytical balance. Record the weight to at least four decimal places (e.g., 10.05 mg).
- Dissolution: Quantitatively transfer the weighed CRS to a 10.00 mL Class A volumetric flask.
- Solubilization: Add approximately 7 mL of HPLC-grade methanol. Cap and vortex or sonicate for 2-5 minutes until all solid material is completely dissolved.
- Dilution to Volume: Allow the solution to return to room temperature. Carefully add methanol to the calibration mark of the volumetric flask.
- Homogenization: Cap the flask and invert it at least 15-20 times to ensure a homogenous solution.
- Storage: Transfer the solution to a labeled, amber glass vial and store at the recommended temperature (typically 2-8°C or -20°C for long-term storage). Clearly label with the compound name, concentration, solvent, preparation date, and analyst's initials.

Application Protocol: Quantitative Analysis by HPLC-UV

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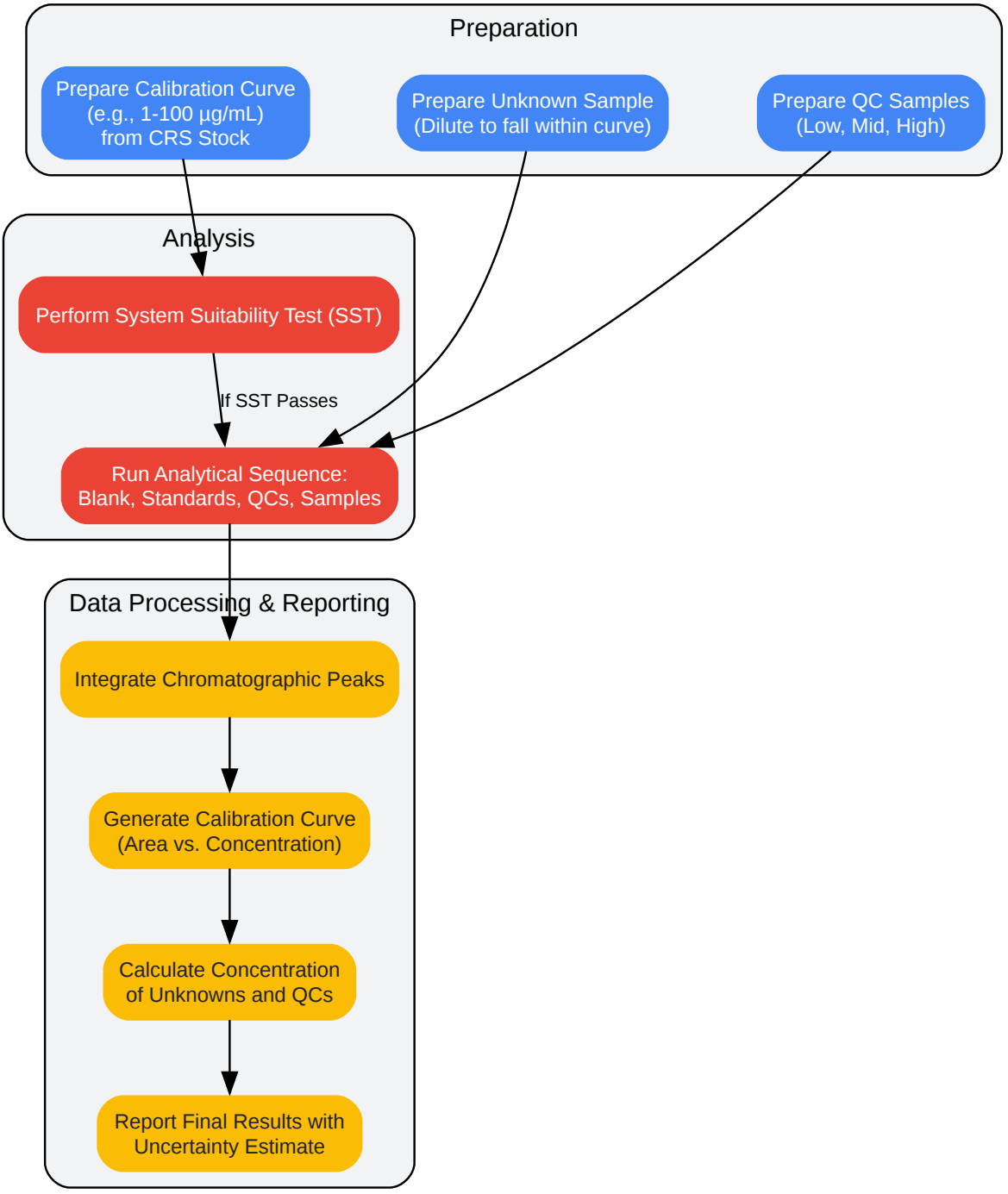
High-Performance Liquid Chromatography with UV detection is a robust and widely used technique for the quantification of drug substances. This protocol is designed for determining the purity or concentration of Methoxyphedrine in a sample.

Principle

The sample is separated on a reverse-phase HPLC column. The Methoxyphedrine is detected by its absorbance of UV light at a specific wavelength. Quantification is achieved by comparing the peak area of the analyte in the sample to the peak areas of a series of calibration standards prepared from the CRS.

Analytical Workflow Diagram

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Caption: Workflow for Quantitative Analysis by HPLC-UV.

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Instrumentation and Conditions

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Parameter	Recommended Setting	Rationale
HPLC System	Quaternary or Binary Pump, Autosampler, Column Oven, UV/PDA Detector	Standard equipment for robust quantitative analysis. A PDA detector is preferred for confirming peak purity.
Analytical Column	C18 Column (e.g., 4.6 x 150 mm, 5 µm particle size)	Provides good retention and separation for moderately polar compounds like Methoxyphedrine.
Mobile Phase A	0.1% Formic Acid in Water	The acidifier improves peak shape and ionization efficiency if transferring the method to LC-MS.
Mobile Phase B	Acetonitrile	A common organic modifier providing good separation efficiency.
Gradient Program	5% B to 95% B over 10 minutes, hold for 2 min, return to initial conditions and equilibrate for 3 min.	A gradient elution ensures that any impurities with different polarities are eluted and separated from the main analyte peak.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a balance between analysis time and backpressure.
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times and peak shapes.
Injection Volume	10 µL	A typical injection volume that balances sensitivity with the risk of column overloading.

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Detection Wavelength	~225 nm or as determined by UV scan	Wavelength of maximum absorbance for Methoxyphedrine, providing the highest sensitivity. Should be empirically verified.

Step-by-Step Protocol

- System Preparation: Prepare mobile phases and prime the HPLC system. Equilibrate the column with the initial mobile phase conditions until a stable baseline is achieved.
- Calibration Standards: From the 1.0 mg/mL stock solution, prepare a series of at least five calibration standards in the mobile phase, covering the expected concentration range of the sample (e.g., 1, 5, 10, 50, 100 µg/mL).
- Sample Preparation: Prepare the unknown sample by dissolving a known weight or volume in the mobile phase. Dilute as necessary to ensure the final concentration falls within the linear range of the calibration curve.
- System Suitability Test (SST): Perform at least five replicate injections of a mid-level standard (e.g., 10 µg/mL).
- Analytical Run: Set up the injection sequence: blank (mobile phase), calibration standards (low to high), QC samples, and unknown samples. Bracket the unknown samples with QC checks.
- Data Analysis:
  - Integrate the peak area for Methoxyphedrine in all chromatograms.
  - Generate a linear regression calibration curve by plotting peak area versus concentration for the standards. The correlation coefficient (r^2) should be ≥ 0.995.
  - Use the regression equation to calculate the concentration of Methoxyphedrine in the unknown samples.

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Trustworthiness: System Suitability Criteria

To ensure the validity of the analytical run, the SST must meet predefined criteria.[6]

Parameter	Acceptance Criteria	Purpose
Tailing Factor (T)	0.8 ≤ T ≤ 1.5	Ensures peak symmetry, indicating good chromatographic performance.
Relative Standard Deviation (RSD) of Peak Area	≤ 2.0%	Demonstrates the precision and reproducibility of the injection system.
Relative Standard Deviation (RSD) of Retention Time	≤ 1.0%	Indicates the stability of the pump and chromatographic system.

Application Protocol: Qualitative Analysis by GC-MS

Gas Chromatography-Mass Spectrometry is the gold standard for the definitive identification of controlled substances due to its high separating power and the specificity of mass spectral data.

Principle

The sample is volatilized and separated by gas chromatography. As the analyte elutes from the GC column, it enters the mass spectrometer, where it is ionized (typically by Electron Ionization - EI) and fragmented. The resulting mass spectrum is a unique "fingerprint" that can be compared to a library spectrum or the spectrum of the CRS for positive identification.

Instrumentation and Conditions

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Parameter	Recommended Setting	Rationale
GC-MS System	Gas Chromatograph with an Autosampler coupled to a Mass Spectrometer (e.g., Single Quadrupole)	Standard configuration for forensic drug analysis.
Analytical Column	5% Phenyl-Methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30 m x 0.25 mm ID, 0.25 µm film thickness	A robust, general-purpose column providing excellent separation for a wide range of semi-volatile compounds, including synthetic cathinones. [11]
Carrier Gas	Helium, constant flow at 1.0 mL/min	Inert gas that provides good chromatographic efficiency.
Injector Temperature	250 °C	Ensures rapid and complete volatilization of the analyte without thermal degradation.
Injection Mode	Split (e.g., 50:1 ratio)	Prevents column overloading and ensures sharp chromatographic peaks for concentrated samples.
Oven Program	Initial 100°C for 1 min, ramp at 20°C/min to 280°C, hold for 5 min.	This temperature program allows for the separation of the analyte from any cutting agents or impurities while ensuring it elutes in a reasonable time. This must be optimized in the user's laboratory.
MS Transfer Line	280 °C	Prevents condensation of the analyte between the GC and the MS.
Ion Source Temp	230 °C	Standard temperature for EI, providing consistent

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		fragmentation patterns.
Ionization Mode	Electron Ionization (EI) at 70 eV	The standard ionization energy that produces reproducible fragmentation patterns, allowing for library matching.
Mass Scan Range	40 - 450 m/z	Covers the expected mass range for Methoxyphedrine and its characteristic fragments.[11]

Step-by-Step Protocol

- System Preparation: Perform a system tune and check for air/water leaks to ensure the MS is performing optimally.
- Standard Preparation: Prepare a solution of the **Methoxyphedrine Hydrochloride** CRS in a volatile solvent like methanol or ethyl acetate at a concentration of approximately 10-50 µg/mL.
- Sample Preparation: Dissolve the unknown sample in the same solvent. If the sample is a complex matrix, a liquid-liquid or solid-phase extraction may be required to isolate the analyte.
- Analysis: Inject 1 µL of the prepared CRS solution to obtain a reference retention time and mass spectrum.
- Sample Injection: Inject 1 µL of the prepared unknown sample solution.
- Data Analysis:
  - Compare the retention time of the peak of interest in the sample chromatogram to the retention time of the CRS (must be within ±2%).
  - Compare the mass spectrum of the sample peak to the mass spectrum of the CRS. The major ions and their relative abundances should match.

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- A match quality score from a validated spectral library (e.g., NIST, SWGDRUG) can be used as an additional confirmation criterion.

Conclusion

The **Methoxyphedrine Hydrochloride** Certified Reference Standard is an indispensable tool for any laboratory performing analysis on this controlled substance. Its proper use, as outlined in the detailed protocols for HPLC-UV and GC-MS, ensures the generation of accurate, reliable, and defensible analytical data. By understanding the principles behind the methodologies and adhering to strict quality control and system suitability criteria, researchers and scientists can achieve the highest level of scientific integrity in their work.

References

- American Pharmaceutical Review. (n.d.). Reference Standards. Retrieved from [Link]
- Cambrex Corporation. (n.d.). Reference Standards. Retrieved from [Link]
- Caveny, H. (n.d.). Quality By Design: The Importance Of Reference Standards In Drug Development. Alcami. Retrieved from [Link]
- Japanese Pharmacopoeia. (n.d.). dl-Methylephedrine Hydrochloride. Retrieved from [Link]
- United Nations Office on Drugs and Crime. (n.d.). Guidelines for importing test and reference samples. Retrieved from [Link]
- United Nations Office on Drugs and Crime. (n.d.). Reference standards. Retrieved from [Link]
- United Nations. (n.d.). Guidelines for the import and export of drug and precursor reference standards for use by national drug testing laboratories and competent national authorities. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). **Methoxyphedrine Hydrochloride**. PubChem Compound Database. Retrieved from [Link]
- United Nations Office on Drugs and Crime. (2009). Guidance for the Validation of Analytical Methodology and Calibration of Equipment used for Testing of Illicit Drugs in Seized

© 2026 BenchChem. All rights reserved.

Materials and Biological Specimens. Retrieved from [Link]

- United Nations Office on Drugs and Crime. (1995). Quality assurance in the forensic analysis of seized drugs. Retrieved from [Link]
- Lopes, S. R. P., Wollinger, W., Rego, E. C. P., & Garrido, B. C. (2025). Development of certified reference material of methamphetamine hydrochloride. Acta IMEKO, 14(3), pp. 1-7. Retrieved from [Link]
- Power, J. D., O'Brien, J., Talbot, B., Barry, M., & Kavanagh, P. (2014). Stability of mephedrone and five of its phase I metabolites in human whole blood. Drug Testing and Analysis, 6(5), 449-456. Retrieved from [Link]
- Boyd, M., Tiscione, N. B., & Ber Jankowski, A. (2023). Validated method for the analysis of 22 illicit drugs and their metabolites via liquid chromatography tandem mass spectrometry (LC-MS/MS) in illicit drug samples collected in Chicago, IL. Journal of analytical toxicology, 47(6), 599–608. Retrieved from [Link]
- Sakai, T., & Kuroda, N. (1989). Improved determination of methamphetamine, ephedrine and methylephedrine in urine by extraction-thermospectrometry. Analyst, 114(4), 441-443. Retrieved from [Link]
- United Nations Office on Drugs and Crime. (2020). Recommended methods for the identification and analysis of synthetic cathinones in seized materials. Retrieved from [Link]
- Cheméo. (n.d.). Chemical Properties of Methylephedrine (CAS 552-79-4). Retrieved from [Link]
- Brandt, S. D., Baumann, M. H., Partilla, J. S., Kavanagh, P. V., Power, J. D., Talbot, B., ... & Collins, J. C. (2016). Synthesis, characterization and monoamine transporter activity of the new psychoactive substance mexedrone and its N-methoxy positional isomer, N-methoxymephedrone. Drug testing and analysis, 8(9), 906–916. Retrieved from [Link]
- Krawczyk, W., Różańska, A., & Kwiecień, A. (2018). Crystal structures and other properties of ephedrone (methcathinone) hydrochloride, N-acetylephedrine and N-acetylephedrone. Forensic Toxicology, 36(2), 400-413. Retrieved from [Link]

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- Pharmacopeial Forum. (2016). Vol. 42(1). Retrieved from [Link]

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Sources

- 1. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 2. acta.imeko.org [acta.imeko.org]
- 3. Why Analytical Reference Standards are Critical in Pharma Research [aquigenbio.com]
- 4. Reference Standards | CDMO | Cambrex [cambrex.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
- 7. unodc.org [unodc.org]
- 8. Reference_standards_new [unodc.org]
- 9. unodc.org [unodc.org]
- 10. Methoxyphedrine Hydrochloride | C11H16ClNO2 | CID 52988262 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Synthesis, characterization and monoamine transporter activity of the new psychoactive substance mexedrone and its N-methoxy positional isomer, N-methoxymephedrone - PMC [pmc.ncbi.nlm.nih.gov]
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